

A Comparative Guide to the Analytical Characterization of BOC-ALA-PRO-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BOC-ALA-PRO-OH

Cat. No.: B8802808

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the analytical data for the protected dipeptide N-tert-butyloxycarbonyl-L-alanyl-L-proline (**BOC-ALA-PRO-OH**) and a common alternative, N-tert-butyloxycarbonyl-L-alanyl-L-alanine (BOC-ALA-ALA-OH). The information is intended to assist researchers in the identification, characterization, and quality control of these valuable reagents in peptide synthesis and drug development.

While direct experimental spectra for **BOC-ALA-PRO-OH** are not readily available in public databases, this guide presents its known physical properties and predicted Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data based on the analysis of its constituent amino acids. This is compared with the available data for BOC-ALA-ALA-OH.

Data Presentation: A Comparative Analysis

The following tables summarize the key physical and spectral properties of **BOC-ALA-PRO-OH** and BOC-ALA-ALA-OH.

Table 1: Physical and Chemical Properties

Property	BOC-ALA-PRO-OH	BOC-ALA-ALA-OH
Molecular Formula	C ₁₃ H ₂₂ N ₂ O ₅ [1][2]	C ₁₁ H ₂₀ N ₂ O ₅ [3][4]
Molecular Weight	286.33 g/mol [1][2]	260.29 g/mol [3][4]
Appearance	White to off-white powder[2]	White to off-white powder[4]
Purity	≥ 98% (HPLC)[2]	≥ 99% (HPLC)[4]
Storage Conditions	0 - 8 °C[2]	0 - 8 °C[4]

Table 2: Predicted ¹H NMR Spectral Data (in CDCl₃)

Proton Assignment	BOC-ALA-PRO-OH (Predicted)	BOC-ALA-ALA-OH (Predicted)
Boc (9H, s)	~1.45 ppm	~1.45 ppm
Ala α-CH (1H, q)	~4.2-4.4 ppm	~4.3-4.5 ppm
Ala β-CH ₃ (3H, d)	~1.3-1.4 ppm	~1.3-1.4 ppm
Pro α-CH (1H, m)	~4.3-4.5 ppm	-
Pro β-CH ₂ (2H, m)	~1.9-2.2 ppm	-
Pro γ-CH ₂ (2H, m)	~1.8-2.1 ppm	-
Pro δ-CH ₂ (2H, m)	~3.4-3.7 ppm	-
Ala (second) α-CH (1H, m)	-	~4.5-4.7 ppm
Ala (second) β-CH ₃ (3H, d)	-	~1.4-1.5 ppm
NH (1H, d)	~6.5-7.0 ppm	~6.8-7.2 ppm
COOH (1H, br s)	~9.0-11.0 ppm	~9.0-11.0 ppm

Note: Predicted chemical shifts are based on typical values for Boc-protected amino acids and peptides.[5][6][7]

Table 3: Predicted ¹³C NMR Spectral Data (in CDCl₃)

Carbon Assignment	BOC-ALA-PRO-OH (Predicted)	BOC-ALA-ALA-OH (Predicted)
Boc C(CH ₃) ₃	~28.5 ppm	~28.5 ppm
Boc C(CH ₃) ₃	~80.0 ppm	~80.0 ppm
Boc C=O	~155.5 ppm	~155.5 ppm
Ala α-C	~50.0 ppm	~49.0 ppm
Ala β-C	~18.0 ppm	~18.0 ppm
Ala C=O	~173.0 ppm	~173.0 ppm
Pro α-C	~60.0 ppm	-
Pro β-C	~30.0 ppm	-
Pro γ-C	~25.0 ppm	-
Pro δ-C	~47.0 ppm	-
Pro C=O	~175.0 ppm	-
Ala (second) α-C	-	~48.0 ppm
Ala (second) β-C	-	~17.0 ppm
Ala (second) C=O	-	~176.0 ppm

Note: Predicted chemical shifts are based on typical values for Boc-protected amino acids and peptides.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Table 4: Mass Spectrometry Data

Parameter	BOC-ALA-PRO-OH	BOC-ALA-ALA-OH
Ionization Mode	ESI+	ESI+
Expected [M+H] ⁺	m/z 287.16	m/z 261.14
Expected [M+Na] ⁺	m/z 309.14	m/z 283.12

Note: Expected m/z values are calculated based on the molecular weights.

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

1. Sample Preparation:

- Dissolve 5-10 mg of the peptide in approximately 0.6 mL of a suitable deuterated solvent (e.g., Chloroform- d , $CDCl_3$; or Dimethyl sulfoxide- d_6 , $DMSO-d_6$).^{[13][14]} The choice of solvent may depend on the solubility of the specific dipeptide.
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing.
- Transfer the solution to a 5 mm NMR tube.

2. Data Acquisition:

- Acquire 1H and ^{13}C NMR spectra on a spectrometer operating at a field strength of 400 MHz or higher for better resolution.
- For 1H NMR, typical parameters include a spectral width of 10-15 ppm, a sufficient number of scans to achieve a good signal-to-noise ratio, and a relaxation delay of 1-2 seconds.
- For ^{13}C NMR, a proton-decoupled sequence is typically used to simplify the spectrum. A wider spectral width (e.g., 0-200 ppm) is required.

Electrospray Ionization Mass Spectrometry (ESI-MS)

1. Sample Preparation:

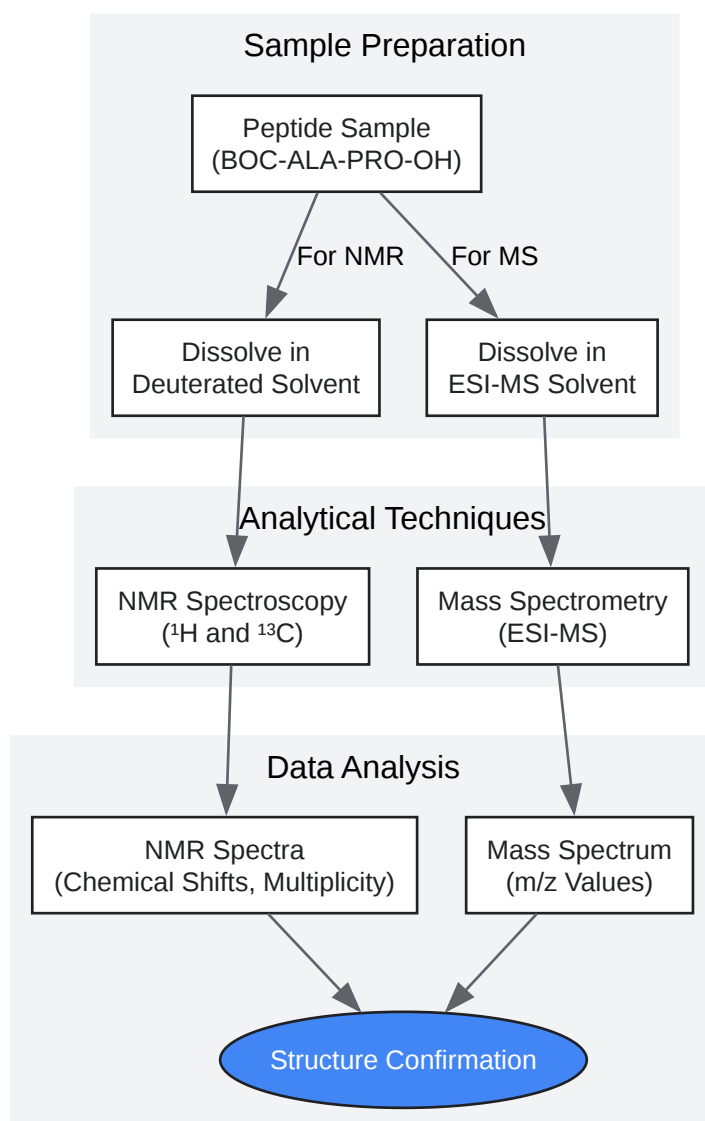
- Prepare a dilute solution of the peptide (approximately 10-100 μM) in a solvent compatible with ESI-MS, typically a mixture of water, acetonitrile, or methanol, often with a small amount of formic acid (e.g., 0.1%) to promote protonation.^[15]

2. Data Acquisition:

- Introduce the sample solution into the ESI source of the mass spectrometer via direct infusion or through a liquid chromatography (LC) system.
- Acquire the mass spectrum in positive ion mode to observe protonated molecules ($[M+H]^+$) and other adducts (e.g., $[M+Na]^+$).[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)
- The mass analyzer (e.g., quadrupole, time-of-flight) is scanned over an appropriate mass-to-charge (m/z) range to detect the ions of interest.

Mandatory Visualization

The following diagram illustrates a typical experimental workflow for the analytical characterization of protected dipeptides like **BOC-ALA-PRO-OH**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for peptide analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Boc-ala-pro-OH | C₁₃H₂₂N₂O₅ | CID 11902919 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. N-((1,1-Dimethylethoxy)carbonyl)-L-alanyl-L-alanine | C₁₁H₂₀N₂O₅ | CID 6992569 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemimpex.com [chemimpex.com]
- 5. Boc-Ala-OH | 15761-38-3 | Benchchem [benchchem.com]
- 6. N-(tert-Butoxycarbonyl)-L-alanine(15761-38-3) 1H NMR [m.chemicalbook.com]
- 7. BOC-L-Proline(15761-39-4) 1H NMR [m.chemicalbook.com]
- 8. spectrabase.com [spectrabase.com]
- 9. Tert-butoxycarbonylalanine | C₈H₁₅NO₄ | CID 85082 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Boc-Hyp-OH(13726-69-7) 13C NMR spectrum [chemicalbook.com]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. NMR Solvents [merckmillipore.com]
- 14. m.youtube.com [m.youtube.com]
- 15. europeanpharmaceuticalreview.com [europeanpharmaceuticalreview.com]
- 16. Analysis of peptide synthesis products by electrospray ionization mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Peptide and protein analysis by electrospray ionization-mass spectrometry and capillary electrophoresis-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Electrospray Ionization - Creative Proteomics [creative-proteomics.com]
- To cite this document: BenchChem. [A Comparative Guide to the Analytical Characterization of BOC-ALA-PRO-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8802808#boc-ala-pro-oh-nmr-and-mass-spectrometry-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com